

# In-depth Technical Guide: Characterization of CAS Number 75424-66-7

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## Compound of Interest

Compound Name: 4-Ethyl-5-oxooctanal

Cat. No.: B15439509

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To: Researchers, scientists, and drug development professionals.

Subject: Comprehensive Technical Analysis of **4-ethyl-5-oxooctanal** (CAS 75424-66-7)

## Executive Summary

This document provides a technical overview of the chemical compound identified by CAS number 75424-66-7. Extensive searches of publicly available scientific databases and literature have revealed limited information regarding this specific molecule. The primary identifier for this CAS number is **4-ethyl-5-oxooctanal**. At present, there is a notable absence of published research detailing its biological activity, mechanism of action, associated signaling pathways, or comprehensive experimental characterization. This guide therefore focuses on presenting the available chemical data.

## Chemical and Physical Properties

The fundamental chemical information for **4-ethyl-5-oxooctanal** is summarized below. This data is compiled from various chemical supplier databases and public chemical information repositories.

Property	Value	Source
CAS Number	75424-66-7	N/A
Molecular Formula	C10H18O2	N/A
Common Name	4-ethyl-5-oxooctanal	[1]
Synonyms	Octanal, 4-ethyl-5-oxo-	[2]

Further quantitative data such as molecular weight, boiling point, and density were not consistently available across the searched sources.

## Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis or use of **4-ethyl-5-oxooctanal** are not described in the currently accessible scientific literature. One source indicates that 4-ethyl-4-nitro-5-oxooctanal (CAS 88072-93-9) can be a product leading to 75424-66-7, suggesting a potential precursor relationship.[2] However, specific reaction conditions, purification methods, and analytical characterization techniques for a synthesis of **4-ethyl-5-oxooctanal** are not provided.

Due to the lack of published experimental studies involving this compound, no established protocols for its use in biological or chemical assays can be presented.

## Biological Activity and Signaling Pathways

There is no available information in the public domain regarding the biological activity of **4-ethyl-5-oxooctanal**. Searches for its mechanism of action, potential therapeutic targets, or involvement in cellular signaling pathways did not yield any relevant results. Therefore, no signaling pathway diagrams or experimental workflow visualizations can be generated at this time.

## Conclusion

The chemical entity represented by CAS number 75424-66-7, identified as **4-ethyl-5-oxooctanal**, remains largely uncharacterized in the scientific literature. While basic chemical identifiers are available, there is a significant knowledge gap concerning its synthesis, physical

properties, biological effects, and potential applications. This lack of data precludes the development of a comprehensive technical guide as initially requested. Further primary research would be required to elucidate the properties and potential utility of this compound for researchers, scientists, and drug development professionals.

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## References

- 1. 4-oxooctanal | CAS#:66662-22-4 | Chemsrcc [chemsrc.com]
- 2. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [In-depth Technical Guide: Characterization of CAS Number 75424-66-7]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15439509#cas-number-75424-66-7-characterization]

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